Comparative Analysis of GSK269962A Hydrochloride's Kinase Selectivity

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Compound of Interest

Compound Name:	*GSK269962A hydrochloride*
Cat. No.:	*B607800*

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A comprehensive guide for researchers on the cross-reactivity profile of the potent ROCK inhibitor, **GSK269962A hydrochloride**, with supporting experimental data and protocols.

GSK269962A hydrochloride is a potent and selective inhibitor of Rho-associated coiled-coil containing protein kinases (ROCK1 and ROCK2), which are critical regulators of cellular contraction, motility, and proliferation.[1][2][3] Its high potency makes it a valuable tool for investigating the physiological and pathological roles of the ROCK signaling pathway. However, for researchers aiming to achieve specific pathway inhibition, understanding the cross-reactivity profile of any kinase inhibitor is paramount. This guide provides a comparative analysis of GSK269962A's selectivity against other kinases, supported by available experimental data.

Potency and Selectivity Profile

GSK269962A demonstrates high affinity for both ROCK isoforms, with IC50 values of 1.6 nM for ROCK1 and 4 nM for ROCK2 in cell-free assays.[1][2][4] This potent inhibition of ROCK kinases underlies its various observed biological effects, including vasodilation and anti-inflammatory activities.[1][2]

A key feature of GSK269962A is its high selectivity for ROCK kinases over other related kinases. Studies have shown that it exhibits more than 30-fold selectivity against a panel of

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other serine/threonine kinases.[2][3][4] This high degree of selectivity minimizes the potential for off-target effects, making it a more precise tool for studying ROCK-specific functions compared to less selective inhibitors.

Quantitative Kinase Inhibition Data

The following table summarizes the inhibitory activity of GSK269962A against its primary targets and a known off-target kinase.

Kinase Target	IC50 (nM)	Fold Selectivity vs. ROCK1	Reference(s)
ROCK1	1.6	-	[1][2][4]
ROCK2	4	2.5x	[1][2][4]
MSK1	49	30.6x	[4]
RSK1	Reported off-target activity, specific IC50 not available.	-	

Signaling Pathway Inhibition

GSK269962A primarily exerts its effects by inhibiting the ROCK signaling pathway. In the context of acute myeloid leukemia (AML), GSK269962A has been shown to block the ROCK1/c-Raf/ERK signaling cascade.[4] This inhibition leads to cell cycle arrest in the G2 phase and induces apoptosis in AML cells.[4]

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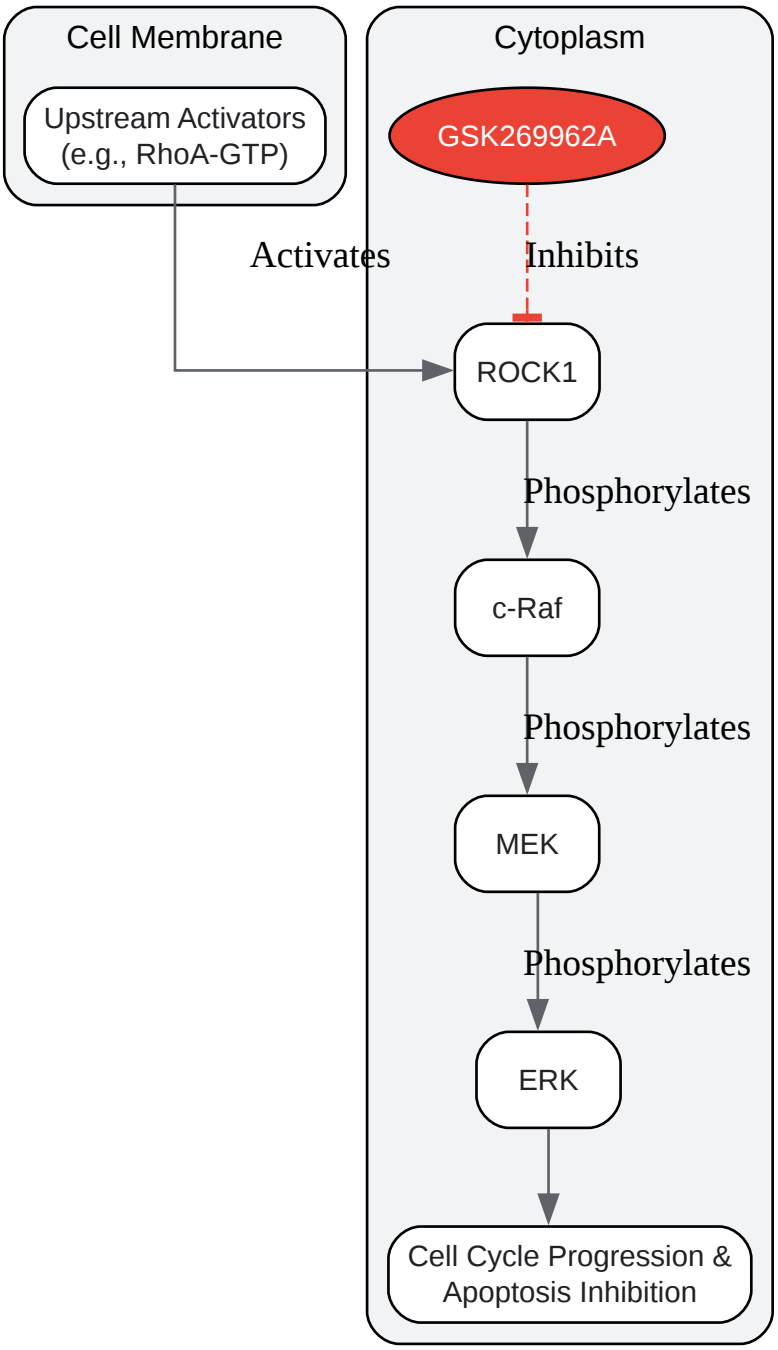

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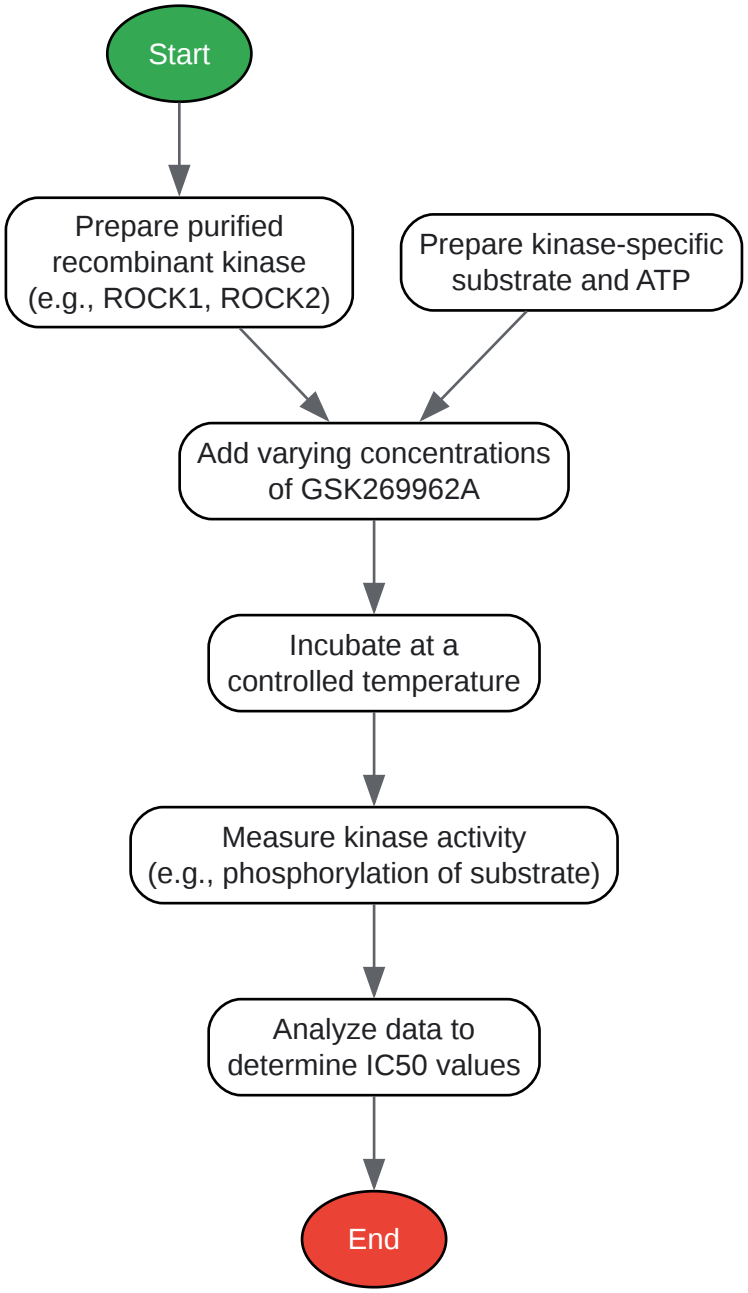

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